

GNE-235 in Chromatin Immunoprecipitation Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: GNE-235
Cat. No.: B15561355

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Introduction

GNE-235 is a potent and selective small molecule inhibitor targeting the second bromodomain (BD2) of Polybromo 1 (PBRM1), a key subunit of the PBAF (Polybromo- and BRG1-associated factors) chromatin remodeling complex.[1][2] PBRM1 plays a crucial role in gene regulation by recognizing acetylated lysine residues on histones, thereby guiding the PBAF complex to specific genomic loci.[3] The inhibition of PBRM1's BD2 by **GNE-235** provides a valuable tool for investigating the functional role of this specific bromodomain in chromatin dynamics and gene expression.

Chromatin Immunoprecipitation (ChIP) is a powerful technique to study protein-DNA interactions within the native chromatin context of the cell. By combining ChIP with **GNE-235** treatment, researchers can elucidate the impact of inhibiting PBRM1's BD2 on the genome-wide localization of the PBAF complex and its influence on the transcription of target genes. This document provides detailed application notes and protocols for utilizing **GNE-235** in ChIP assays.

Mechanism of Action

PBRM1 is a large, multi-domain protein that acts as a scaffolding subunit within the PBAF complex, a member of the SWI/SNF family of ATP-dependent chromatin remodelers. The six bromodomains of PBRM1 are critical for tethering the PBAF complex to acetylated histones, a key step in modulating chromatin structure and gene transcription. **GNE-235** selectively binds to the second bromodomain (BD2) of PBRM1 with a dissociation constant (KD) of 0.28 ± 0.02 μ M, thereby preventing its engagement with acetylated lysine residues on histone tails.^[2] This targeted inhibition is expected to displace the PBAF complex from a subset of its genomic targets, leading to alterations in gene expression. As a negative control, its enantiomer, GNE-234, which is inactive against the PBRM1 bromodomain, can be utilized.^{[4][5]}

Data Presentation

The following tables summarize representative quantitative data from studies using bromodomain inhibitors in ChIP-qPCR assays. These results illustrate the expected outcomes when using **GNE-235** to investigate the displacement of PBRM1 from target gene promoters. Data is presented as "Fold Enrichment" relative to a negative control (IgG) or as a percentage of input chromatin.

Table 1: Effect of **GNE-235** on PBRM1 Occupancy at Target Gene Promoters

Data is representative of typical results obtained with a selective bromodomain inhibitor and should be confirmed experimentally for **GNE-235**.

Target Gene Promoter	Treatment (6 hours)	Fold Enrichment over IgG (Mean ± SD)
Gene A (PBRM1 target)	Vehicle (DMSO)	18.5 ± 2.1
GNE-235 (1 µM)	4.2 ± 0.8	18.5 ± 2.1
GNE-234 (1 µM)	17.9 ± 2.5	
Gene B (PBRM1 target)	Vehicle (DMSO)	25.1 ± 3.0
GNE-235 (1 µM)	6.3 ± 1.1	25.1 ± 3.0
GNE-234 (1 µM)	24.5 ± 2.8	
Negative Control Locus	Vehicle (DMSO)	1.2 ± 0.3
GNE-235 (1 µM)	1.1 ± 0.2	1.2 ± 0.3
GNE-234 (1 µM)	1.3 ± 0.4	

Table 2: Dose-Dependent Displacement of PBRM1 by **GNE-235** at the GENE A Promoter

Data is representative and illustrates a typical dose-response. Optimal concentrations for **GNE-235** should be determined empirically.

GNE-235 Concentration	Percent Input (Mean ± SD)
0 µM (Vehicle)	1.5 ± 0.2
0.1 µM	1.1 ± 0.15
0.5 µM	0.6 ± 0.1
1.0 µM	0.3 ± 0.05
5.0 µM	0.2 ± 0.04

Experimental Protocols

Protocol 1: Cell Treatment and Crosslinking

This protocol outlines the initial steps of treating cells with **GNE-235** and crosslinking protein-DNA complexes.

Materials:

- Cells of interest cultured in appropriate media
- **GNE-235** (and GNE-234 control) dissolved in DMSO
- 37% Formaldehyde
- 1.25 M Glycine
- Ice-cold Phosphate-Buffered Saline (PBS)
- Protease inhibitors

Procedure:

- Cell Culture: Plate cells at a density that will result in 80-90% confluency at the time of harvesting.
- Inhibitor Treatment: Treat cells with the desired concentration of **GNE-235**, GNE-234 (negative control), or vehicle (DMSO). The optimal treatment time and concentration should be determined empirically, but a 4-24 hour incubation with 0.5-5 μ M **GNE-235** is a suggested starting point.
- Crosslinking: Add formaldehyde directly to the cell culture medium to a final concentration of 1%. Incubate for 10 minutes at room temperature with gentle shaking.
- Quenching: Stop the crosslinking reaction by adding glycine to a final concentration of 125 mM. Incubate for 5 minutes at room temperature with gentle shaking.
- Cell Harvesting: Aspirate the medium and wash the cells twice with ice-cold PBS. Scrape the cells in ice-cold PBS containing protease inhibitors and collect them by centrifugation at 1,000 x g for 5 minutes at 4°C. The cell pellet can be stored at -80°C or used immediately for the ChIP protocol.

Protocol 2: Chromatin Immunoprecipitation (ChIP)

This protocol describes the immunoprecipitation of PBRM1-DNA complexes.

Materials:

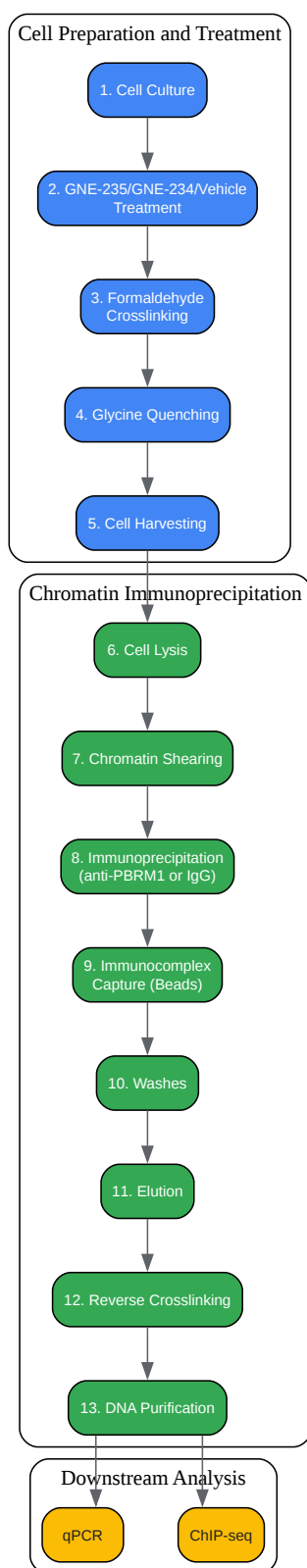
- Crosslinked cell pellet from Protocol 1
- Lysis Buffer (e.g., 50 mM Tris-HCl pH 8.1, 10 mM EDTA, 1% SDS, with protease inhibitors)
- Dilution Buffer (e.g., 16.7 mM Tris-HCl pH 8.1, 167 mM NaCl, 1.2 mM EDTA, 1.1% Triton X-100, 0.01% SDS)
- Anti-PBRM1 antibody (ChIP-validated)
- Normal Rabbit IgG (negative control)
- Protein A/G magnetic beads
- Wash Buffers (Low Salt, High Salt, LiCl, and TE)
- Elution Buffer (e.g., 1% SDS, 0.1 M NaHCO₃)
- 5 M NaCl
- RNase A
- Proteinase K

Procedure:

- Cell Lysis: Resuspend the cell pellet in Lysis Buffer and incubate on ice for 10-15 minutes.
- Chromatin Shearing: Sonicate the lysate to shear the chromatin into fragments of 200-1000 bp. Optimal sonication conditions must be determined empirically for each cell type and instrument.
- Clarification: Centrifuge the sonicated lysate at 14,000 x g for 10 minutes at 4°C to pellet cellular debris. Transfer the supernatant (chromatin) to a new tube.

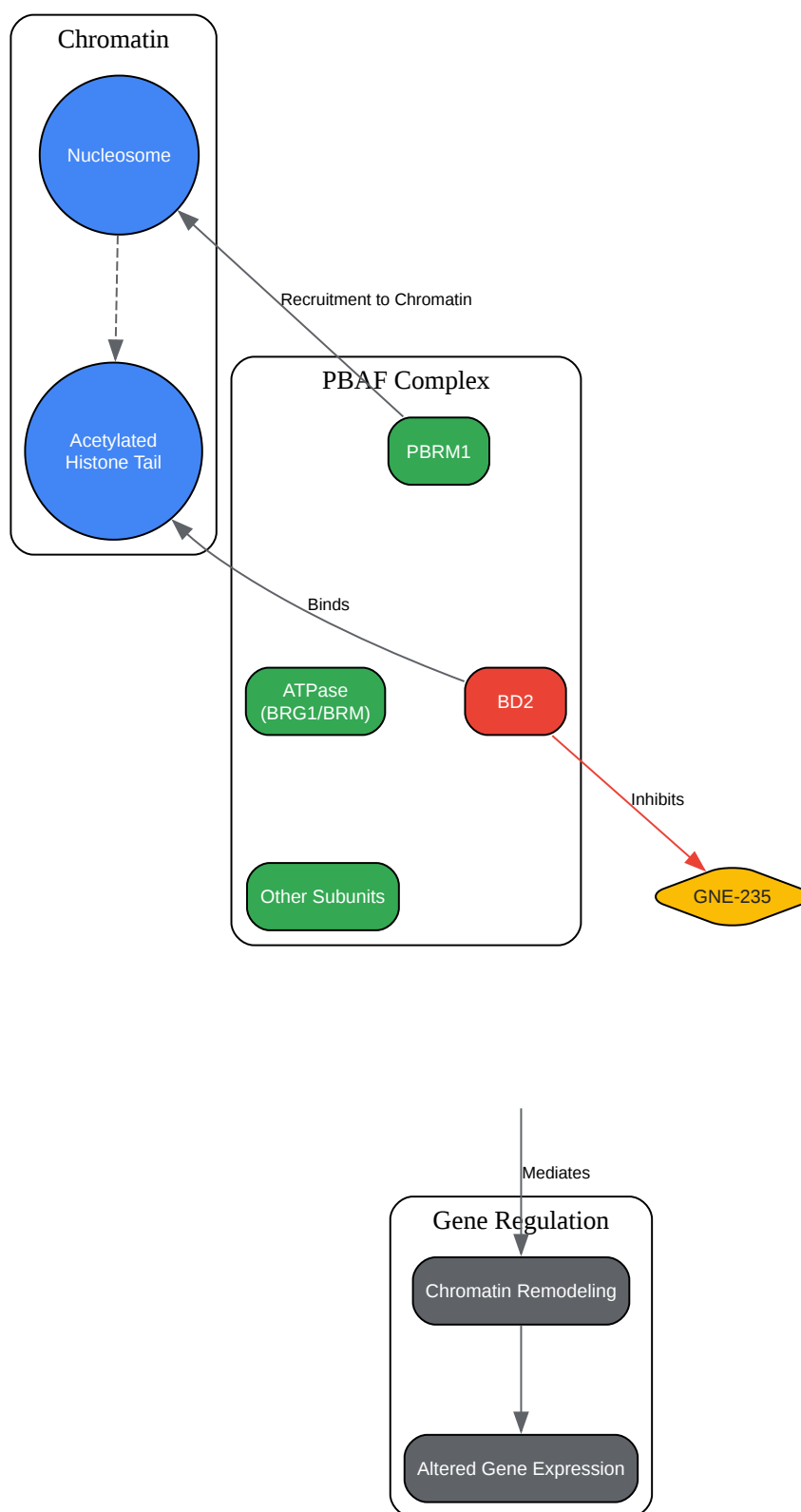
- Immunoprecipitation Setup: Dilute the chromatin with Dilution Buffer. Save a small aliquot as "input" control.
- Antibody Incubation: Add the anti-PBRM1 antibody or Normal Rabbit IgG to the diluted chromatin and incubate overnight at 4°C with rotation.
- Immunocomplex Capture: Add pre-blocked Protein A/G magnetic beads to the chromatin-antibody mixture and incubate for 2-4 hours at 4°C with rotation.
- Washes: Pellet the beads on a magnetic stand and sequentially wash with Low Salt Wash Buffer, High Salt Wash Buffer, LiCl Wash Buffer, and twice with TE Buffer.
- Elution: Elute the protein-DNA complexes from the beads by adding Elution Buffer and incubating at room temperature with shaking.
- Reverse Crosslinking: Add 5 M NaCl to the eluates and the input sample and incubate at 65°C for at least 4 hours to reverse the crosslinks.
- Protein and RNA Digestion: Treat the samples with RNase A and then with Proteinase K.
- DNA Purification: Purify the DNA using a spin column kit or phenol-chloroform extraction. The purified DNA is now ready for downstream analysis (qPCR or sequencing).

Mandatory Visualizations



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Caption: Experimental workflow for ChIP using **GNE-235**.



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